

cis-3-Decene structural formula and isomers

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An In-depth Technical Guide to cis-3-Decene and its Isomers

Introduction

Decene (C10H20) is an alkene with numerous isomers that vary by the position of the double bond and the geometry (cis/trans) around it.[1] These structural differences, though subtle, lead to distinct physical and chemical properties. This guide provides a comprehensive overview of **cis-3-Decene**, its primary isomers, and the experimental protocols relevant to their synthesis and analysis, tailored for researchers, scientists, and professionals in drug development.

Structural Formula and Isomerism

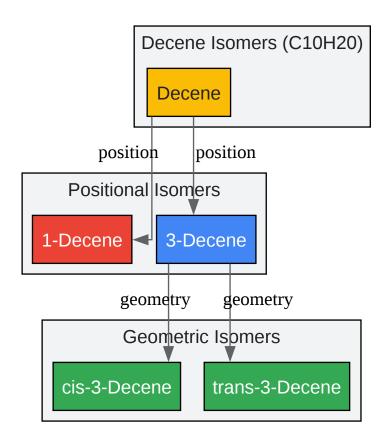
cis-3-Decene is an acyclic olefin with the molecular formula C10H20.[2] Its IUPAC name is (Z)-dec-3-ene, indicating that the carbon chain continues on the same side of the double bond located between the third and fourth carbon atoms.[2] The stereochemistry and position of this double bond are critical determinants of its physical properties and chemical reactivity.

The primary types of isomerism exhibited by decene are:

- Positional Isomerism: This occurs when the double bond is located at different positions along the ten-carbon chain (e.g., 1-Decene, 2-Decene, 3-Decene).
- Geometric Isomerism (cis/trans or E/Z): For internal alkenes like 3-decene, the substituents around the double bond can be arranged on the same side (cis or Z) or opposite sides (trans or E).



Below is a diagram illustrating the relationship between **cis-3-Decene** and some of its key isomers.



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References

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